

# flow cytometry analysis using AAP4 antibody

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## Compound of Interest

Compound Name: AAP4

Cat. No.: B15564217

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## References

- 1. uniprot.org [uniprot.org]
- 2. AP-4 regulates neuronal lysosome composition, function, and transport via regulating export of critical lysosome receptor proteins at the trans-Golgi network - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Characterization of a Fourth Adaptor-related Protein Complex - PMC [pmc.ncbi.nlm.nih.gov]
- 4. AP-4, a novel protein complex related to clathrin adaptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [flow cytometry analysis using AAP4 antibody]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15564217#flow-cytometry-analysis-using-aap4-antibody]

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